

Application Notes: Synthesis of Functionalized Silanes from (Chloromethyl)dimethylvinylsilane

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Compound of Interest

Compound Name: (Chloromethyl)dimethylvinylsilane

CAS No.: 16709-86-7

Cat. No.: B092431

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Introduction

(Chloromethyl)dimethylvinylsilane (CMDVS) is a versatile bifunctional organosilicon compound that serves as a valuable building block in synthetic chemistry. Its structure, featuring both a reactive chloromethyl group and a vinyl group, allows for orthogonal functionalization, making it an ideal precursor for a diverse range of functionalized silanes. The chloromethyl group is susceptible to nucleophilic substitution, while the vinyl group can participate in various addition reactions. This dual reactivity enables the synthesis of complex molecules and polymers with tailored properties for applications in materials science, drug discovery, and polymer chemistry.^{[1][2]}

Key Synthetic Strategies

The functionalization of CMDVS can be approached through two primary pathways, targeting either the chloromethyl or the vinyl moiety.

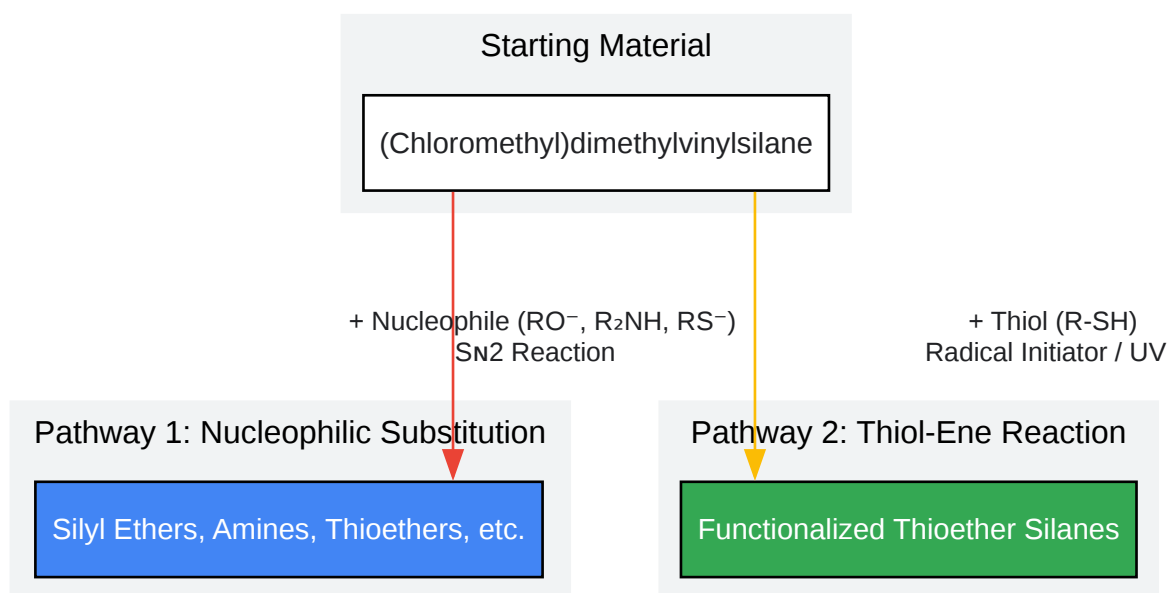
- **Functionalization via Nucleophilic Substitution:** The silicon-alpha-chloromethyl group (-Si-CH₂Cl) readily undergoes S_N2 reactions with a wide array of nucleophiles. This pathway is

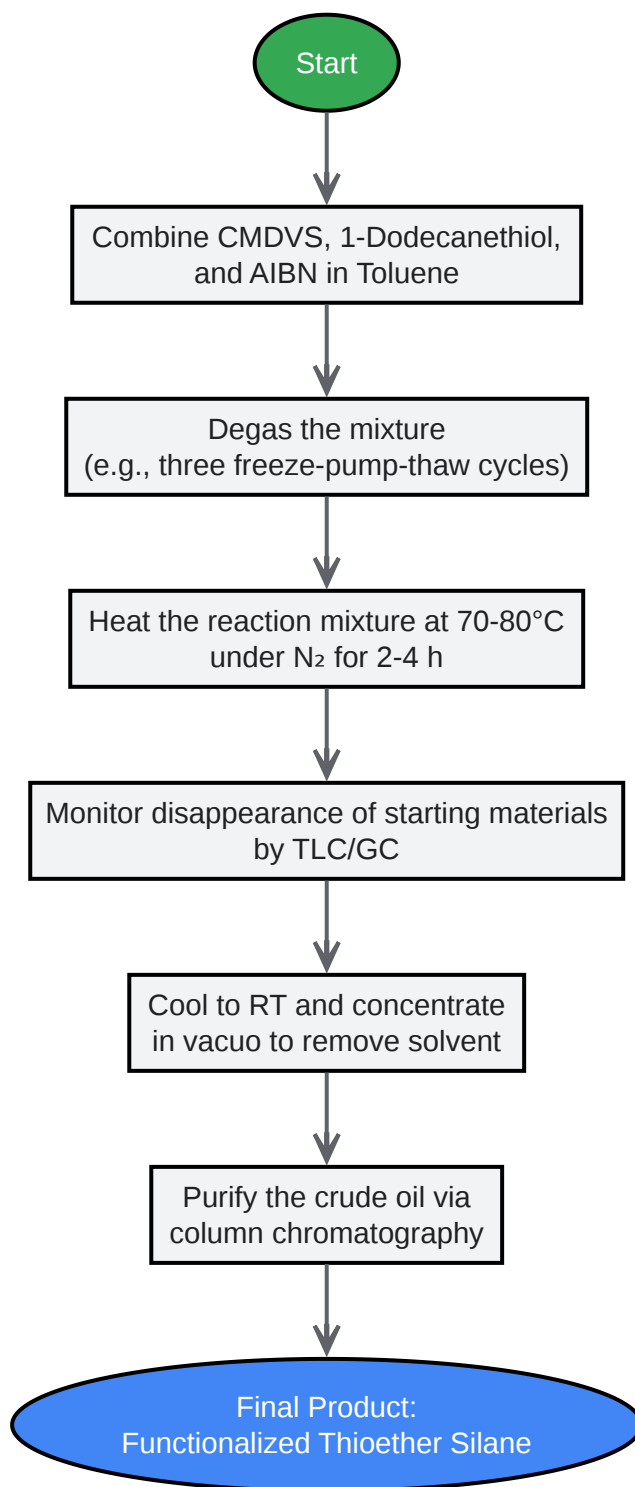
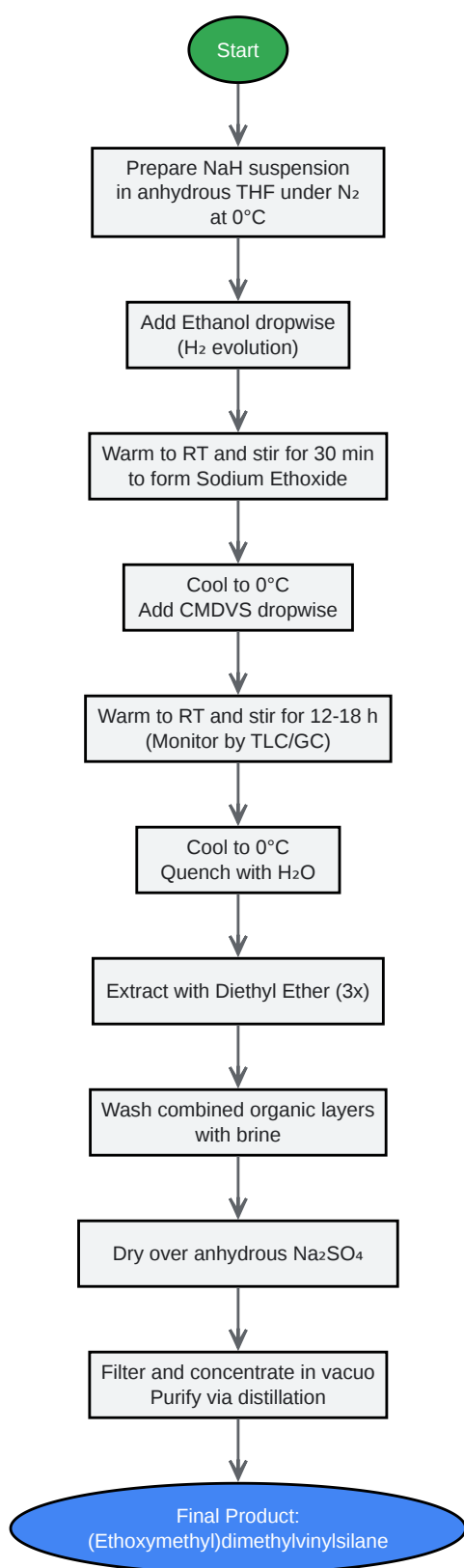
effective for introducing heteroatoms such as oxygen, nitrogen, and sulfur.

- Silyl Ether Synthesis: Analogous to the Williamson ether synthesis^{[3][4]}, alkoxides or phenoxides can displace the chloride to form silyl ethers. This reaction is typically performed by first deprotonating an alcohol with a strong base like sodium hydride (NaH) to form the nucleophilic alkoxide, which then attacks the electrophilic carbon of the chloromethyl group.^{[5][6]}
- Silyl Amine Synthesis: Primary or secondary amines can act as nucleophiles to displace the chloride, yielding silyl amines. These compounds are of interest due to the potential influence of silicon on their biological and physicochemical properties.^{[7][8]}
- Silyl Thioether Synthesis: Thiolates, generated from thiols and a base, can also be used to form thioethers, further expanding the molecular diversity achievable from CMDVS.
- Functionalization via Thiol-Ene "Click" Reaction: The vinyl group of CMDVS is an excellent substrate for the radical-mediated thiol-ene reaction. This "click" chemistry approach is characterized by high efficiency, mild reaction conditions, lack of side products, and rapid reaction rates.^[9] The reaction proceeds via the addition of a thiol across the vinyl double bond, typically initiated by UV light or a radical initiator like azobisisobutyronitrile (AIBN).^[10]^[11] This method is highly tolerant of various functional groups, making it a powerful tool for modifying vinylsilanes and for applications in polymer and materials synthesis.^{[12][13]}

The orthogonal nature of these two reactive sites allows for stepwise functionalization, providing a strategic approach to building complex organosilicon structures.

Visualizations





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